

Application Notes: CJC-1295 for Cell Culture Applications

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Compound of Interest

Compound Name: SB-1295
Cat. No.: B15137770

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Introduction

CJC-1295 is a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH).[1][2] It is a peptide that consists of the first 29 amino acids of human GHRH, with specific amino acid substitutions that increase its resistance to enzymatic degradation and extend its half-life.[3] CJC-1295 is available in two primary forms: with Drug Affinity Complex (DAC) and without DAC. The DAC component allows the peptide to bind to albumin in the bloodstream, significantly extending its half-life to about 6-8 days.[4][5] The version without DAC has a much shorter half-life of approximately 30 minutes, which more closely mimics the natural, pulsatile release of endogenous GHRH.[2][6] In cell culture, CJC-1295 is a valuable tool for studying the GHRH signaling pathway and its effects on growth hormone (GH) synthesis and secretion in pituitary cell lines.[7][8]

Mechanism of Action

CJC-1295 exerts its biological effects by binding with high affinity to the GHRH receptor (GHRH-R), a G protein-coupled receptor located on the surface of somatotroph cells in the anterior pituitary gland.[1][4][7] This binding event initiates an intracellular signaling cascade, primarily through the activation of adenylyl cyclase. This leads to an increase in intracellular

cyclic adenosine monophosphate (cAMP) levels.[4][7][9] Elevated cAMP activates Protein Kinase A (PKA), which in turn phosphorylates downstream targets, including transcription factors like cAMP response element-binding protein (CREB).[8][9] This signaling cascade ultimately results in increased transcription of the GH gene and stimulates the synthesis and pulsatile release of stored growth hormone.[7][8]

Quantitative Data Summary

The following table summarizes key quantitative parameters for the reconstitution and storage of CJC-1295 for in vitro research.

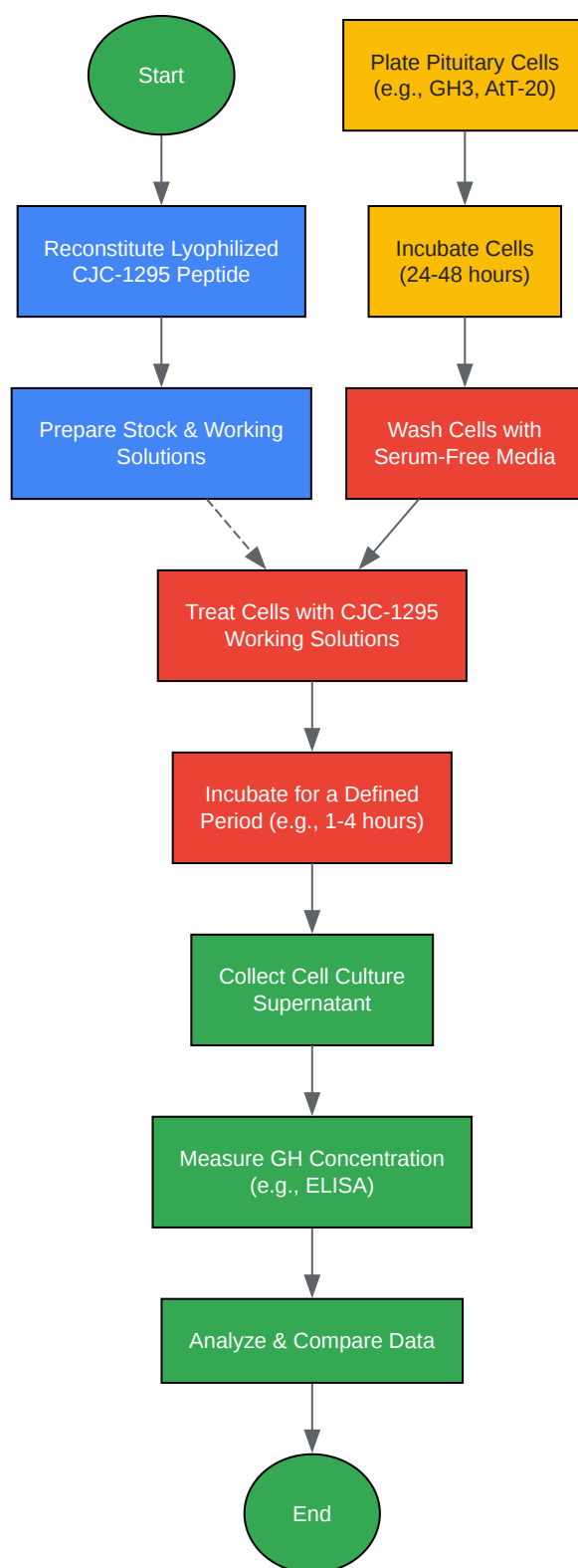
| Parameter | Recommendation | Notes |
|----------------------------|---|---|
| Reconstitution Solvent | Sterile Bacteriostatic Water (0.9% Benzyl Alcohol)[10][11] or Sterile Water for Injection. | Bacteriostatic water is recommended for multi-use vials as the benzyl alcohol inhibits bacterial growth for up to 28 days.[11][12] Sterile water is for single-use applications only.[13][14] |
| Typical Vial Sizes | 2 mg, 5 mg, 10 mg lyophilized powder.[10][15][16] | Always verify the amount of peptide in your specific vial before reconstitution. |
| Reconstitution Volume | 1.0 mL - 5.0 mL, depending on desired stock concentration. [10][17] | A common target concentration is 1 mg/mL to 2.5 mg/mL.[17] |
| Storage (Lyophilized) | Short-term: 2-8°C. Long-term: -20°C or colder, protected from light.[18][19] | Lyophilized peptides are stable for years when stored correctly at -20°C.[19] |
| Storage (Reconstituted) | 2-8°C for up to 30 days.[20] For longer-term storage (months), aliquot and freeze at -20°C.[18][19] | Avoid repeated freeze-thaw cycles to maintain peptide integrity.[19] |
| Typical Cell Culture Conc. | 0.1 - 10 µg/mL in serum-free media.[21] | The optimal concentration should be determined empirically for each cell type and experimental endpoint through a dose-response study. |

Signaling Pathway and Workflow Diagrams



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Caption: CJC-1295 binds to the GHRH receptor, initiating the cAMP/PKA pathway to promote GH synthesis and release.



Experimental Workflow: GH Secretion Assay

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